

Application Notes and Protocols: Preparation of PF-03654746 Tosylate Stock Solutions

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Compound of Interest

Compound Name: PF-03654746 Tosylate

Cat. No.: B1614210

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Introduction

PF-03654746 Tosylate is a potent and selective antagonist of the histamine H3 receptor with high brain penetration.^{[1][2]} It is utilized in research for its potential therapeutic effects in cognitive disorders such as Alzheimer's disease, attention-deficit hyperactivity disorder (ADHD), and for its role in reducing symptoms of allergic rhinitis.^{[1][2][3][4][5]} Accurate preparation of stock solutions is the first critical step for in vitro and in vivo studies to ensure reproducibility and reliability of experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **PF-03654746 Tosylate** stock solutions.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **PF-03654746 Tosylate** is presented in the table below. This information is essential for accurate calculations and preparation of stock solutions.

Property	Value	Reference
Chemical Name	trans-N-ethyl-3-fluoro-3-[3-fluoro-4-(pyrrolidinylmethyl)phenyl]cyclobutanecarboxamide;4-methylbenzenesulfonic acid	[6]
Molecular Formula	C ₂₅ H ₃₂ F ₂ N ₂ O ₄ S	[6][7][8]
Molecular Weight	494.59 g/mol	[6][7][9][10]
CAS Number	1039399-17-1	[1][6][7]
Appearance	White to off-white solid	[7][8]
Purity	>98% (typical)	[11]

Solubility and Storage

Proper solvent selection and storage conditions are crucial for maintaining the stability and activity of **PF-03654746 Tosylate**.

Solvent	Solubility	Notes
Water	8.4 mg/mL (16.98 mM)	Requires sonication and warming to dissolve.[1][7][8]
DMSO	Soluble (for free base)	The tosylate salt is soluble in water; DMSO is often used for the free base form.[11]

Storage Condition	Duration	Notes
Solid Powder	Short-term (days to weeks) at 4°C; Long-term (months to years) at -20°C	Store in a dry, dark place, sealed from moisture. [1] [7] [11]
Stock Solution (-20°C)	Up to 1 month	Store in aliquots to avoid repeated freeze-thaw cycles. [1] [7] [8]
Stock Solution (-80°C)	Up to 6 months	Recommended for long-term storage of stock solutions. [1] [7] [8]

Experimental Protocols

Protocol 1: Preparation of a 10 mM PF-03654746 Tosylate Aqueous Stock Solution

This protocol describes the preparation of a 10 mM stock solution in water.

Materials:

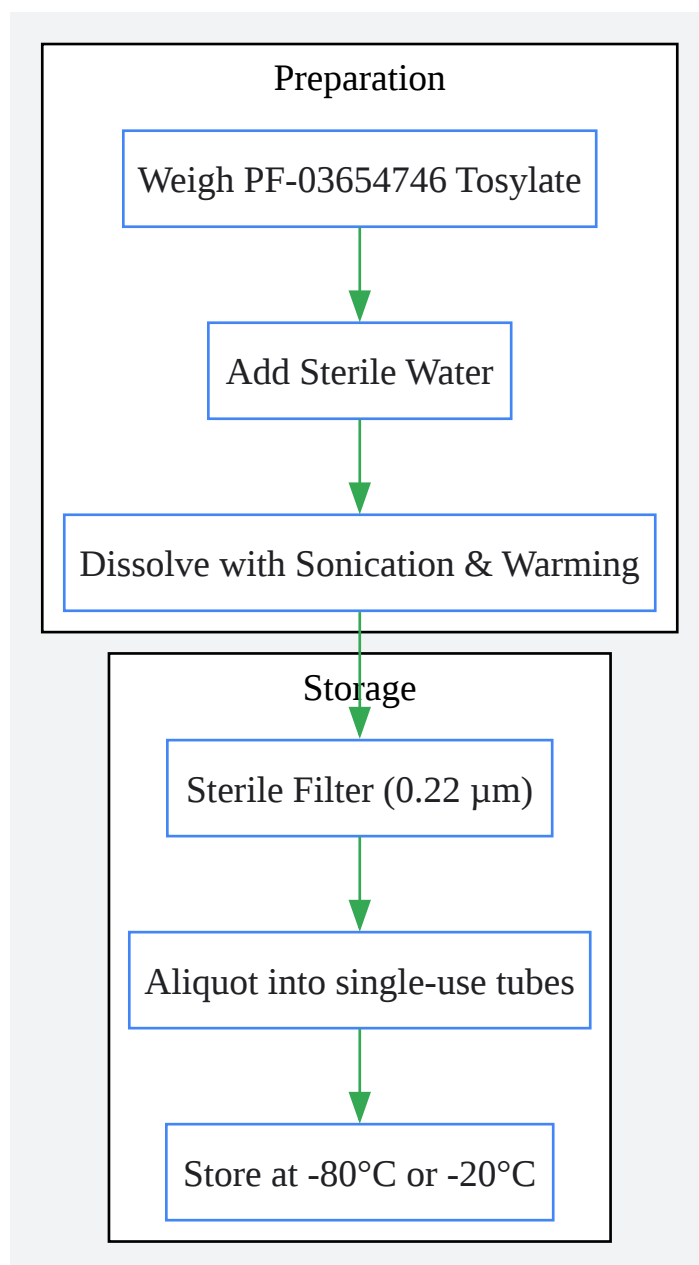
- **PF-03654746 Tosylate** powder
- Sterile, purified water (e.g., Milli-Q or equivalent)
- Sterile conical tube or vial
- Calibrated analytical balance
- Spatula
- Ultrasonic bath
- Water bath or heating block
- Sterile syringe filters (0.22 µm)

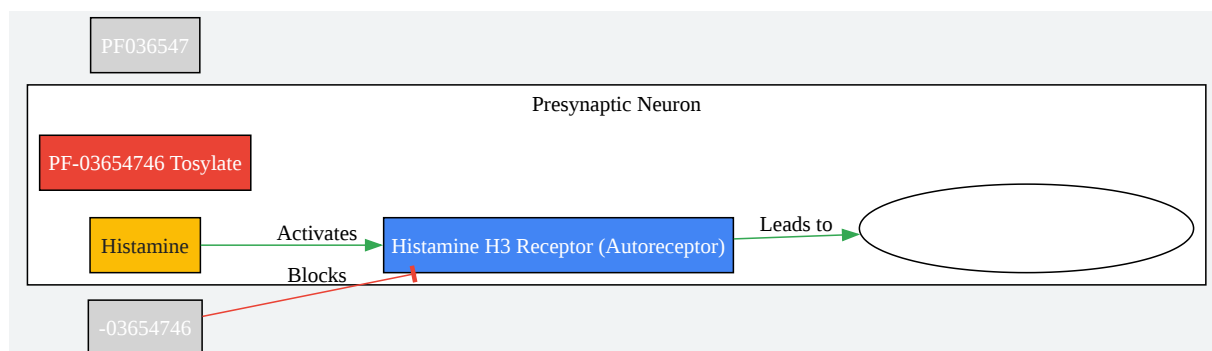
- Sterile microcentrifuge tubes for aliquots

Procedure:

- Calculate the required mass: To prepare a 10 mM stock solution, use the following formula:
$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$
 - For 1 mL (0.001 L) of a 10 mM solution: $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 494.59 \text{ g/mol} = 4.946 \text{ mg}$
- Weigh the compound: Carefully weigh out 4.946 mg of **PF-03654746 Tosylate** powder using an analytical balance and add it to a sterile conical tube.
- Add solvent: Add 1 mL of sterile, purified water to the tube containing the powder.
- Dissolve the compound:
 - Vortex the tube briefly to suspend the powder.
 - Place the tube in an ultrasonic bath and sonicate.
 - If the compound does not fully dissolve, warm the solution slightly. The exact temperature and duration may need to be optimized, but gentle warming (e.g., to 37°C) is a good starting point.
 - Alternate between vortexing, sonication, and warming until the solid is completely dissolved.
- Sterilization (Optional but Recommended): If the stock solution is intended for cell culture experiments, sterilize it by passing it through a 0.22 µm syringe filter into a new sterile tube.
[\[1\]](#)[\[8\]](#)
- Aliquot and store:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[1\]](#)[\[8\]](#)
 - Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)[\[7\]](#)[\[8\]](#)

Stock Solution Preparation Workflow





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